

Preparation of NSC745885 Stock Solution in DMSO: An Application Note and Protocol

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of the anti-tumor agent **NSC745885** in dimethyl sulfoxide (DMSO). Adherence to this protocol is crucial for ensuring the accuracy of experimental results and maintaining laboratory safety.

Introduction

NSC745885 is a novel anti-tumor compound that has demonstrated selective toxicity against various cancer cell lines.[1][2] It functions as a down-regulator of EZH2 through proteasome-mediated degradation.[1] Accurate preparation of a stock solution is the first critical step in conducting in vitro and in vivo studies to investigate its therapeutic potential. DMSO is a common solvent for dissolving small molecules like **NSC745885** for biological assays.

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of NSC745885.



Property	Value	Source
Molecular Weight	266.27 g/mol	[3]
Chemical Formula	C14H6N2O2S	[3]
CAS Number	4219-52-7	
Appearance	Solid	[3]
Purity	≥98%	[3]
Recommended Solvent	DMSO	
In Vitro IC50	0.85 μM (SAS cells, 72h)	[1]

Experimental Protocol: Preparation of a 10 mM NSC745885 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **NSC745885** in DMSO. This concentration is a standard starting point for most in vitro cell-based assays.

Materials and Equipment

- NSC745885 powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- · Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety goggles, and chemical-resistant gloves (nitrile gloves are a suitable option).

Safety Precautions



- NSC745885 is a potent cytotoxic agent. Handle with extreme care in a designated area, such as a chemical fume hood or a biological safety cabinet, to avoid inhalation of the powder and skin contact.
- DMSO is a powerful solvent and can facilitate the absorption of chemicals through the skin.
 Always wear appropriate PPE, especially gloves, when handling DMSO and solutions containing it.
- Consult the Safety Data Sheet (SDS) for both NSC745885 and DMSO before starting the procedure.
- Dispose of all contaminated materials (e.g., tubes, pipette tips) as hazardous waste according to your institution's guidelines.

Step-by-Step Procedure

- Equilibrate Reagents: Allow the NSC745885 powder and DMSO to reach room temperature before opening to prevent condensation of moisture.
- Weighing NSC745885:
 - Tare a sterile microcentrifuge tube or amber glass vial on a calibrated analytical balance.
 - Carefully weigh out the desired amount of NSC745885 powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 2.66 mg of NSC745885.
 - Calculation:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 266.27 g/mol x 1000 mg/g = 2.66 mg
- Dissolving in DMSO:
 - Add the appropriate volume of DMSO to the vial containing the NSC745885 powder. For the example above, add 1 mL of DMSO.
 - Close the vial tightly.



Solubilization:

- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear. Gentle warming in a 37°C water bath can aid dissolution if necessary.

Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, the stock solution in DMSO should be stable for several months.

Signaling Pathways and Experimental Workflows

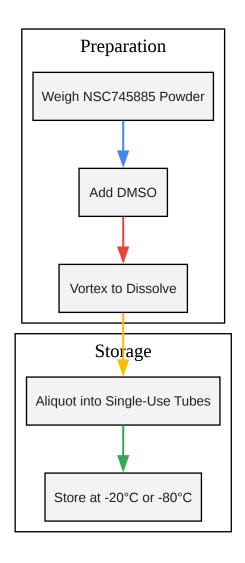
The following diagrams illustrate the known mechanism of action of **NSC745885** and the experimental workflow for preparing the stock solution.



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Caption: Mechanism of NSC745885 inducing apoptosis.





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Caption: Workflow for **NSC745885** stock solution preparation.

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